

Aspartic acid methyl ester chemical structure

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Compound of Interest

Compound Name: Aspartic acid methyl ester

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Technical Guide: Aspartic Acid Methyl Esters Structural Isomerism, Regioselective Synthesis, and Stability in Drug Development Executive Summary

Aspartic acid methyl esters are critical intermediates in the synthesis of peptide therapeutics, sweeteners (Aspartame), and peptidomimetics. However, their utility is governed by a strict regiochemical dichotomy: the

- methyl ester serves as C-terminal protection, while the

- methyl ester protects the reactive side-chain carboxyl.

For drug development professionals, the core challenge lies not just in the synthesis of these esters, but in their behavior during peptide elongation—specifically, the base-catalyzed formation of aspartimide (aminosuccinyl) byproducts. This guide analyzes the chemical structure, provides validated synthetic protocols for the

- isomer, and details the mechanistic pathways of instability.

Part 1: Structural Architecture & Regiochemistry

L-Aspartic acid contains two carboxyl groups with distinct pKa values (

-COOH

1.88,

-COOH

3.65) and steric environments. Methylation can yield three distinct species.

1. The Isomeric Landscape

- L-Aspartic acid

- methyl ester (H-Asp(OMe)-OH): The kinetic product of esterification. The

- carboxyl is more accessible and, under specific acidic conditions, reacts faster than the sterically hindered (and electrostatically deactivated)

- carboxyl.

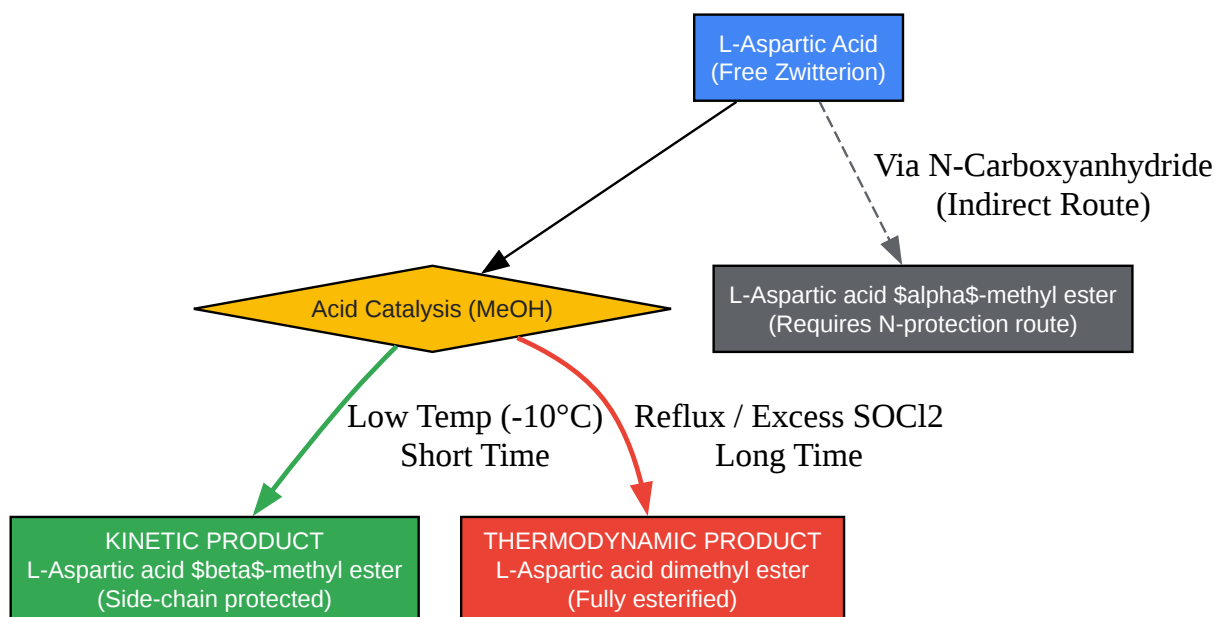
- L-Aspartic acid

- methyl ester (H-Asp-OMe): The thermodynamic mono-ester, typically synthesized via N-protected anhydrides rather than direct esterification. It is the precursor to Aspartame.

- L-Aspartic acid dimethyl ester (H-Asp(OMe)-OMe): The thermodynamic end-product of prolonged esterification.

2. Structural Hierarchy Diagram

The following diagram illustrates the synthetic divergence based on reaction control (Kinetic vs. Thermodynamic).



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Figure 1: Synthetic divergence of Aspartic Acid esters based on reaction conditions.

Part 2: Critical Application Challenge – Aspartimide Formation

In drug development, the methyl ester of aspartic acid (specifically the

-ester) is notorious for a side reaction known as Aspartimide Formation. This occurs during peptide synthesis (especially Fmoc SPPS) when basic conditions (e.g., piperidine deprotection) induce the backbone amide nitrogen to attack the ester.

Why this matters:

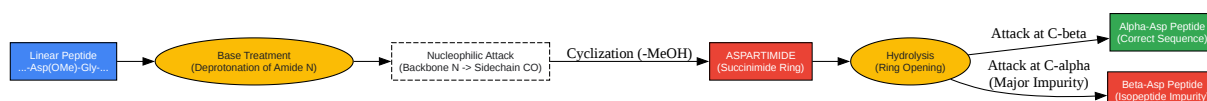
- Loss of Yield: The desired peptide cyclizes into an imide.
- Product Heterogeneity: The imide ring opens via hydrolysis to form a mixture of -aspartyl (native) and -aspartyl (isopeptide) products. These isomers often co-elute in HPLC, making purification impossible.

Mechanism of Failure

The nitrogen of the

amino acid attacks the

-carbonyl carbon of the Asp residue.



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Figure 2: Mechanism of base-catalyzed aspartimide formation and subsequent racemization/isomerization.

Mitigation Strategy: For sequences prone to this (e.g., Asp-Gly, Asp-Ser), researchers replace the methyl ester with bulky groups like tert-butyl (OtBu) or 3-methylpent-3-yl (OMpe) esters to sterically hinder the attack.

Part 3: Synthetic Protocols

The following protocols focus on the

-methyl ester, as it is the most challenging to synthesize selectively from the free acid without protecting groups.

Protocol A: Selective Synthesis of L-Aspartic Acid

-Methyl Ester HCl

Principle: This method utilizes the difference in reaction rates. At low temperatures, thionyl chloride activates the methanol to form a reactive species that preferentially esterifies the less sterically hindered

-carboxyl group before the

-carboxyl (which is adjacent to the protonated ammonium group) can react.

Materials:

- L-Aspartic Acid (Reagent Grade)
- Thionyl Chloride (
) - Handle with extreme caution (fume hood).
- Anhydrous Methanol[1][2]
- Diethyl Ether (for precipitation)[3]

Step-by-Step Workflow:

- Activation (Exothermic Control):
 - Chill 270 mL of anhydrous methanol to -10°C in a salt-ice bath.
 - Dropwise, add 38.6 mL (0.53 mol) of thionyl chloride. Note: Maintain temperature below -5°C to prevent uncontrolled boiling.
- Solubilization:
 - Add 50.0 g (0.375 mol) of L-Aspartic acid to the solution.
 - Allow the mixture to warm slowly to $20\text{--}25^{\circ}\text{C}$ (Room Temperature).
 - Stir for exactly 30–45 minutes. The solution should become clear as the mono-ester forms.
Warning: Extending this time promotes dimethyl ester formation.
- Crystallization:
 - Add 750 mL of diethyl ether to the reaction mixture.
 - Cool the solution to 0°C . White needles of L-Aspartic acid

-methyl ester hydrochloride will crystallize.

- Isolation:
 - Filter the crystals immediately under vacuum.
 - Wash the filter cake twice with cold diethyl ether.
 - Dry in a vacuum desiccator over

Expected Yield: ~90-95% Melting Point: 190–192°C (dec.)

Protocol B: Analytical Validation (NMR)

To verify the product is the

-ester and not the

-ester or dimethyl ester,

-NMR is the gold standard.

Feature	-Methyl Ester (Target)	-Methyl Ester (Impurity)	Dimethyl Ester
Methine (-CH)	~4.3 ppm (dd)	~4.5 ppm (Shifted downfield)	~4.5 ppm
Methyl ()	Single peak at ~3.7 ppm	Single peak at ~3.8 ppm	Two peaks (3.7 & 3.8 ppm)
Solubility	Soluble in water/MeOH	Soluble in water/MeOH	Soluble in organic solvents

Part 4: Physical Data Summary

Property	L-Aspartic Acid	L-Aspartic Acid Dimethyl
	-Methyl Ester HCl	Ester HCl
CAS Number	16856-13-6	32213-95-9
Molecular Formula		
Molecular Weight	183.59 g/mol	197.62 g/mol
Melting Point	190–192°C	115–117°C
Hygroscopicity	Moderate	High (Very unstable in moist air)
Storage	-20°C, Desiccated	-20°C, Strictly Anhydrous

References

- Synthesis Protocol & Properties
 - Source: Journal of Chemical and Pharmaceutical Sciences. "Synthesis and Characterization of N-Cbz L-Aspartic acid -methyl ester."
 - Relevance: Defines the thionyl chloride/methanol kinetic control method.
 - (Verified via Search Result 1.1)
- Aspartimide Mechanism
 - Source: Mergler, M., et al.^[4] "The aspartimide problem in Fmoc-based SPPS." Journal of Peptide Science.
 - Relevance: Authoritative review on the mechanism of ring closure and opening in aspartyl esters.
- Physical Data & CAS
 - Source: Sigma-Aldrich Product Specification (L-Aspartic acid -methyl ester hydrochloride).
 - Relevance: Verification of CAS 16856-13-6 and melting point d
- NMR Characterization

- Source: Journal of the American Chemical Society.
- Relevance: Cites chemical shift differences between isomeric esters.

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